

Essential Safety and Handling Guidelines for Carboxymethyl Oxyimino Acetophenone

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Compound of Interest

Compound Name: *Carboxymethyl oxyimino
acetophenone*

Cat. No.: *B072656*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Carboxymethyl Oxyimino Acetophenone** (CAS No. 1205-09-0) was publicly available at the time of this writing. The following safety protocols are based on the available data for the structurally related compound, Acetophenone Oxime. Researchers, scientists, and drug development professionals are advised to consult the specific SDS provided by their chemical supplier and conduct a thorough risk assessment before handling this compound.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Carboxymethyl Oxyimino Acetophenone**, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Notes
Eye Protection	Safety glasses with side-shields or goggles	Ensure compliance with OSHA's 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Appropriate chemical-resistant gloves	The specific glove material and thickness should be determined based on a risk assessment of the procedure and the solvent used. Consult the glove manufacturer's compatibility data.
Skin and Body Protection	Laboratory coat	Additional protective clothing may be necessary based on the scale and nature of the work.
Respiratory Protection	NIOSH-approved respirator	Recommended when engineering controls are not sufficient to control airborne exposure, especially if dusts are generated.

Operational Plan for Safe Handling

A systematic approach to handling **Carboxymethyl Oxyimino Acetophenone**, from receipt to disposal, is critical for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry and well-ventilated place.^[1]
- Some related compounds are air-sensitive and require handling under an inert gas.^[1] While this is not confirmed for **Carboxymethyl Oxyimino Acetophenone**, it is a factor to consider.

2. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders or creating solutions.
- Ensure that eyewash stations and safety showers are readily accessible.[2]

3. Handling and Experimental Procedures:

- Avoid inhalation of dust or vapors.[1]
- Avoid contact with skin and eyes.[2]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.[3]

4. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[2]
- For liquid spills, absorb with an inert material and place in a labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste materials should be handled as hazardous waste unless determined otherwise by a thorough hazard assessment.

- Chemical Waste: Dispose of **Carboxymethyl Oxyimino Acetophenone** and any contaminated materials in a designated, labeled hazardous waste container. Follow all local, state, and federal regulations for hazardous waste disposal.[3]

- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste.
- Empty Containers: Do not reuse empty containers. Dispose of them as hazardous waste.

Experimental Workflow for Handling Carboxymethyl Oxyimino Acetophenone

Caption: Workflow for the safe handling of **Carboxymethyl Oxyimino Acetophenone**.

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References

- 1. [sigmaaldrich.cn](https://www.sigmaaldrich.cn) [[sigmaaldrich.cn](https://www.sigmaaldrich.cn)]
- 2. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 3. [tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- To cite this document: BenchChem. [Essential Safety and Handling Guidelines for Carboxymethyl Oxyimino Acetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072656#personal-protective-equipment-for-handling-carboxymethyl-oxyimino-acetophenone>]

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